Inter-laboratory comparison for Propachlor ESA sodium salt analysis

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Compound of Interest

Compound Name:	*Propachlor ESA sodium salt*
CAS No.:	*947601-88-9*
Cat. No.:	*B165033*

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An Inter-Laboratory Comparison Guide for the Analysis of **Propachlor ESA Sodium Salt** in Water Samples

This guide provides a comprehensive overview of a proposed inter-laboratory comparison (ILC) for the analysis of **Propachlor ESA sodium salt** in aqueous matrices. It is intended for researchers, analytical scientists, and laboratory managers in the environmental and food safety sectors. This document outlines the rationale for such a study, a detailed experimental protocol based on established methodologies, and a robust statistical framework for the evaluation of laboratory performance.

The presence of pesticide degradation products in water sources is a significant environmental and public health concern. Propachlor, a chloroacetanilide herbicide, degrades in the environment to form more water-soluble and mobile metabolites, including Propachlor ethanesulfonic acid (ESA).[1] Accurate and reproducible measurement of these degradates is crucial for monitoring water quality and ensuring regulatory compliance. An inter-laboratory comparison is an essential tool for assessing the proficiency of laboratories in performing this analysis, identifying potential methodological biases, and ensuring the comparability of data across different testing facilities.[2]

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Study Design and Objectives

The primary objective of this inter-laboratory comparison is to evaluate the performance of participating laboratories in the quantitative analysis of **Propachlor ESA sodium salt** in spiked water samples. The study is designed to assess both the accuracy and precision of the analytical methods employed by each laboratory.

Key Objectives:

- To provide participating laboratories with an external and independent assessment of their analytical performance.
- To identify potential analytical challenges and sources of error in the determination of Propachlor ESA.
- To establish a consensus on the expected performance characteristics of the analytical methods used.
- To enhance the overall quality and reliability of data related to Propachlor ESA monitoring.

The ILC will be structured as a proficiency test (PT) in accordance with the principles outlined in ISO/IEC 17043.[3] A central organizing body will be responsible for the preparation and distribution of homogenous and stable test materials, as well as the statistical analysis of the submitted results.

Caption: Workflow of the Inter-Laboratory Comparison Study.

Recommended Analytical Methodology

While participating laboratories are permitted to use their own validated in-house methods, this guide recommends a methodology based on the principles of U.S. EPA Method 535.[4][5][6] This method is widely recognized for the analysis of chloroacetanilide herbicide degradates in drinking water and provides a robust framework for achieving the required sensitivity and selectivity.

The core of the recommended method involves Solid-Phase Extraction (SPE) for sample pre-concentration and cleanup, followed by analysis using Liquid Chromatography-Tandem Mass

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Spectrometry (LC-MS/MS).[1][7][8]

Experimental Protocol: A Step-by-Step Guide

2.1.1. Sample Preparation (Solid-Phase Extraction)

- Cartridge Conditioning: Condition a graphitized carbon SPE cartridge by passing 15 mL of methanol followed by 15 mL of reagent water through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading: Load a 250 mL aliquot of the water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Cartridge Rinsing: After the entire sample has passed through, rinse the cartridge with 5 mL of reagent water.
- Drying: Dry the cartridge by drawing nitrogen gas through it for 10 minutes.
- Elution: Elute the retained analytes from the cartridge with 15 mL of a 10 mM ammonium acetate solution in methanol.
- Concentration: Concentrate the eluate to dryness under a gentle stream of nitrogen in a heated water bath (60-70°C).
- Reconstitution: Reconstitute the dried residue with 1 mL of 5 mM aqueous ammonium acetate. Add an appropriate internal standard, such as Butachlor ESA, and vortex to mix.[4] Transfer the final extract to an autosampler vial for LC-MS/MS analysis.

2.1.2. LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a tandem quadrupole mass spectrometer.[7][8]
- Column: A C18 reversed-phase column is recommended (e.g., ACQUITY UPLC BEH C18, 2.1 x 150 mm, 1.7 µm).[7]

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- Mobile Phase: A gradient elution using 5 mM aqueous ammonium acetate and methanol is suggested.[7]
- Ionization Mode: Electrospray ionization (ESI) in negative mode is optimal for the detection of Propachlor ESA.[4][7]
- Detection Mode: Multiple Reaction Monitoring (MRM) should be used for quantification and confirmation. At least two MRM transitions should be monitored for each analyte to enhance selectivity and reduce the likelihood of false positives.[4]

Caption: A typical LC-MS/MS analytical workflow.

Quality Control and Calibration

- Calibration Curve: A multi-point calibration curve should be prepared using certified reference standards of **Propachlor ESA sodium salt**. A concentration range spanning the expected levels in the test materials is required. The calibration curve should have a correlation coefficient (r^2) of ≥ 0.995.[1]
- Internal Standard: The use of a suitable internal standard, such as Butachlor ESA or a deuterated analog of Propachlor ESA, is highly recommended to correct for matrix effects and variations in instrument response.[4][9]
- Method Blank: A method blank (reagent water) should be processed with each batch of samples to check for contamination.
- Laboratory Control Sample (LCS): An LCS, consisting of a spiked reagent water sample with a known concentration of Propachlor ESA, should be analyzed to assess the accuracy of the method.

Performance Evaluation

The performance of each participating laboratory will be evaluated using internationally recognized statistical methods, primarily through the calculation of Z-scores.[5][10][11] The Z-score is a measure of how far a laboratory's result deviates from the assigned value.

The Z-score is calculated as follows:

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$Z = (x - X) / \sigma$

Where:

- x is the result reported by the laboratory.
- X is the assigned value, determined from the consensus of the participants' results after the removal of outliers.
- σ is the target standard deviation for proficiency assessment.

The interpretation of Z-scores is generally as follows:[5][10][11]

- $|Z| \leq 2.0$: Satisfactory performance.
- $2.0 < |Z| < 3.0$: Questionable performance.
- $|Z| \geq 3.0$: Unsatisfactory performance.

The target standard deviation (σ) can be derived using the Horwitz equation, which provides a generalized prediction of inter-laboratory precision based on the analyte concentration.[4][7][8] This approach provides an objective and consistent benchmark for performance evaluation.

Data Summary and Reporting

The final report of the inter-laboratory comparison will include a comprehensive summary of the results from all participating laboratories, presented in an anonymized format. The report will feature tables summarizing the reported concentrations, calculated Z-scores, and other relevant performance metrics.

Table 1: Hypothetical Inter-Laboratory Comparison Results for Propachlor ESA

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Laboratory Code	Reported Concentration (µg/L)	Assigned Value (µg/L)	Target SD (σ)	Z-Score	Performance
Lab-001	0.26	0.25	0.04	0.25	Satisfactory
Lab-002	0.24	0.25	0.04	-0.25	Satisfactory
Lab-003	0.35	0.25	0.04	2.50	Questionable
Lab-004	0.21	0.25	0.04	-1.00	Satisfactory
Lab-005	0.12	0.25	0.04	-3.25	Unsatisfactory

Conclusion and Future Outlook

Participation in this inter-laboratory comparison for the analysis of **Propachlor ESA sodium salt** will provide laboratories with invaluable insights into their analytical capabilities. By benchmarking performance against a cohort of peers and utilizing a standardized evaluation framework, laboratories can identify areas for improvement, enhance the robustness of their methods, and contribute to a higher standard of environmental monitoring. The successful execution of such a study will ultimately lead to more reliable and comparable data, which is essential for informed decision-making in the protection of our water resources.

References

- Waters Corporation. (2006). EPA Method 535.0 Measurement of Chloracetanilide and Other Acetamide Herbicide Degradates in Drinking Water by Solid Phase Extra. Retrieved from [Link]
- SCIEX. (n.d.). EPA Method 535: Detection of Degradates of Chloroacetanilides and other Acetamide Herbicides in Water by LC/MS. Retrieved from [Link]
- Zumbado, M. E., et al. (2006). Development of EPA method 535 for the determination of chloroacetanilide and other acetamide herbicide degradates in drinking water by solid-phase extraction and liquid chromatography/tandem mass spectrometry. Journal of AOAC International, 89(1), 201-209. Retrieved from [Link]

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- Kinsella, K., et al. (2005). Development of EPA Method 535 for the Determination of Chloroacetanilide and Other Acetamide Herbicide Degradates in DrinkingWater by Solid-Phase Extraction and Liquid Chromatography/TandemMass Spectrometry. Journal of AOAC INTERNATIONAL, 89(1), 201-209. Retrieved from [Link]
- Waters Corporation. (n.d.). Analysis of Chloroacetanilide and Acetamide Herbicide Degradates in Drinking Water by UPLC-MS/MS. Retrieved from [Link]
- Waters Corporation. (n.d.). Analysis of Chloroacetanilide and Acetamide Herbicide Degradates in Drinking Water by UPLC-MS/MS. Retrieved from [Link]
- Global Standard Certification. (n.d.). ISO 17043. Retrieved from [Link]
- ASTM International. (n.d.). Accredited Proficiency Testing Programs for Laboratories. Retrieved from [Link]
- Food and Agriculture Organization of the United Nations. (1997). VALIDATION OF ANALYTICAL METHODS FOR FOOD CONTROL. Retrieved from [Link]
- Shapypro. (2025). Z-Score in Proficiency Testing: Understanding ISO 13528. Retrieved from [Link]
- Accreditation Commission For Conformity Assessment Bodies. (n.d.). Proficiency Testing Providers. Retrieved from [Link]
- Horwitz, W. (2003). The Horwitz Ratio (HorRat): A Useful Index of Method Performance with Respect to Precision. Journal of AOAC International, 86(1), 109-110. Retrieved from [Link]
- Thompson, M. (2000). Recent trends in inter-laboratory precision at ppb and sub-ppb concentrations in relation to fitness for purpose criteria. The Analyst, 125(3), 385-386. Retrieved from [Link]
- Arvecon. (n.d.). Precision Criteria. Retrieved from [Link]
- Genuine Quality Labs. (2026). PROFICIENCY TESTING (PT) – ISO/IEC 17043 ACCREDITED. Retrieved from [Link]

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- Collaborative International Pesticides Analytical Council. (n.d.). Guidelines on method validation to be performed in support of analytical methods for agrochemical formulations. Retrieved from [Link]
- van der Veen, A. M. H. (2006). Interpretation of interlaboratory comparison results to evaluate laboratory proficiency. Accreditation and Quality Assurance, 11(1-2), 33-37. Retrieved from [Link]
- Joint Research Centre - European Commission. (n.d.). Interlaboratory comparisons. Retrieved from [Link]
- Australian Pesticides and Veterinary Medicines Authority. (2014). Validation of analytical methods for active constituents and agricultural products. Retrieved from [Link]
- Benchmark International. (2024). Inter laboratory Comparison 2023 Report. Retrieved from [Link]
- Eurachem. (2025). 7. Validation of analytical methods. Retrieved from [Link]
- Eurofins. (2024). Eurofins Excels in Shrimp Matrix Testing - Achieving Satisfactory Z-Scores in inter laboratory comparison testing. Retrieved from [Link]

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Sources

- 1. Precision Criteria [arvecon.de]
- 2. Interlaboratory comparisons - Joint Research Centre - European Commission [joint-research-centre.ec.europa.eu]
- 3. Proficiency Testing Providers – ACCAB [accab.org]
- 4. feedhaccp.org [feedhaccp.org]
- 5. diva-portal.org [diva-portal.org]

- 6. pt-drw.aafco.org [pt-drw.aafco.org]
- 7. bii.mx [bii.mx]
- 8. alice.cnptia.embrapa.br [alice.cnptia.embrapa.br]
- 9. aoac.org [aoac.org]
- 10. Z-Score in Proficiency Testing: Understanding ISO 13528 [shapypro.com]
- 11. benchmark-intl.com [benchmark-intl.com]

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